

Utilizing Sodium Borate in Agricultural Chemical Formulations: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tinkal*

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Introduction

Sodium borate, a readily available and versatile inorganic salt, holds significant potential in various agricultural chemical formulations. Its utility extends beyond a simple micronutrient source to encompass roles as a pH buffer, a cross-linking agent for hydrogels, and an active ingredient in insecticides and herbicides. This document provides detailed application notes and protocols for the effective utilization of sodium borate in these agricultural contexts, supported by quantitative data and experimental methodologies.

Sodium Borate as a Boron Micronutrient Fertilizer

Boron is an essential micronutrient for plant growth, playing a critical role in cell wall formation, sugar transport, and reproductive processes.^[1] Sodium borate serves as a common and effective source of boron to correct deficiencies in a wide range of crops. Boron deficiency can lead to various symptoms, including stunted growth, distorted leaf tips, and reduced fruit and seed set.^{[2][3][4][5][6]}

Data Presentation: Recommended Application Rates

The application of sodium borate as a micronutrient must be carefully managed, as excessive amounts can be toxic to plants.^[7] Application rates should be based on soil tests, plant tissue analysis, and crop-specific needs.^{[5][7]}

Table 1: Recommended Soil Application Rates for Sodium Borate (as Boron)

Crop	Boron Requirement	Soil Application Rate (kg B/ha)	Application Timing
Alfalfa	High	1.0 - 3.0	Annually, typically after the first cutting
Apples	High	1.0 - 2.0	Broadcast in spring or post-harvest
Canola	High	1.0 - 2.0	Pre-plant incorporated
Corn	Low to Medium	0.5 - 1.0	Broadcast and incorporated before planting
Cotton	High	0.5 - 1.5	Pre-plant or early season side-dress
Potatoes	Medium	0.5 - 1.0	At planting or during hilling
Soybeans	Low to Medium	0.25 - 1.0	Broadcast and incorporated before planting
Wheat	Low	0.25 - 0.5	Pre-plant incorporated

Note: These are general recommendations. Always consult local agricultural extension services for region- and soil-specific advice.

Table 2: Recommended Foliar Application Rates for Sodium Borate (as Boron)

Crop	Product (e.g., Solubor® 20.5% B) Rate (kg/ha)	Application Timing
Alfalfa	1.0 - 2.5	10-14 days after cutting
Apples & Pears	1.0 - 2.5	Pre-bloom and post-harvest
Grapes	0.5 - 1.5	Pre-bloom and 10-14 days later
Cotton	0.25 - 0.5	During peak bloom
Potatoes	0.25 - 0.5	At tuber initiation, with 2-3 subsequent sprays
Sunflowers	1.0 - 2.0	When plants are 25-50 cm tall

Source: Adapted from various agricultural extension recommendations.[\[3\]](#)[\[4\]](#)[\[6\]](#)

Experimental Protocols

Objective: To uniformly apply granular sodium borate to the soil to correct boron deficiency.

Materials:

- Granular sodium borate fertilizer (e.g., Granubor®)
- Fertilizer spreader (broadcast or band applicator)
- Soil testing kit for boron analysis
- Personal Protective Equipment (PPE): gloves, safety glasses

Procedure:

- Soil Analysis: Collect representative soil samples from the field and analyze for boron content to determine the required application rate.
- Spreader Calibration: Calibrate the fertilizer spreader to deliver the precise application rate determined from the soil analysis.

- Application:
 - Broadcast Application: Uniformly apply the granular sodium borate over the entire soil surface. Incorporate the granules into the top 10-15 cm of soil using tillage equipment.[7]
 - Band Application: Apply the granules in a band near the seed row. Be cautious to avoid direct contact with the seed to prevent toxicity.[3]
- Post-Application: Irrigate the field if rainfall is not expected, to help dissolve the granules and move the boron into the root zone.

Objective: To apply a soluble form of sodium borate to plant foliage for rapid correction of boron deficiency.

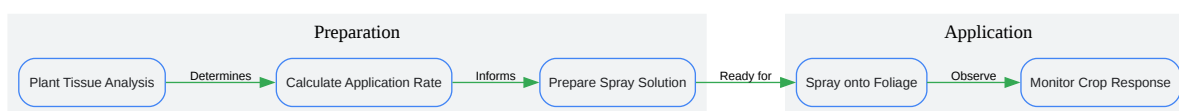
Materials:

- Soluble sodium borate powder (e.g., Solubor®)
- Spray tank and nozzles
- Water
- Adjuvant (optional, to improve spray coverage)
- PPE: gloves, safety glasses, respirator

Procedure:

- Plant Tissue Analysis: Collect leaf samples to confirm boron deficiency and determine the appropriate application rate.
- Solution Preparation:
 - Fill the spray tank with half the required volume of water.
 - Slowly add the calculated amount of soluble sodium borate powder to the tank while agitating.

- Continue agitation until the powder is fully dissolved.
- Add the remaining water and any adjuvant, if used.
- Application:
 - Spray the solution onto the plant foliage, ensuring thorough coverage of both upper and lower leaf surfaces.[5]
 - Apply during the early morning or late evening to minimize the risk of leaf burn.
 - Avoid spraying during periods of high wind to prevent drift.



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Caption: Workflow for foliar application of sodium borate.

Sodium Borate as a pH Buffer in Pesticide Formulations

The pH of a pesticide spray solution can significantly impact the stability and efficacy of the active ingredients.[8] Many pesticides undergo alkaline hydrolysis in high pH water, leading to their degradation. Sodium borate can act as a buffer to maintain the pH of the spray solution within an optimal range.[9][10][11][12]

Data Presentation: Effect of Sodium Borate on Solution pH

Table 3: pH of Unbuffered Water and Water with Sodium Borate (Solubor®)

Water Source	Initial pH	pH after adding Solubor® (1 lb/5 gallons)
Distilled Water	7.0	~8.4
Well Water (Slightly Acidic)	6.5	~8.2
Well Water (Slightly Alkaline)	7.8	~8.5

Source: Adapted from U.S. Borax technical information.[8]

Experimental Protocol

Objective: To determine the effect of sodium borate on the pH of a pesticide spray solution and its subsequent impact on pesticide efficacy.

Materials:

- Sodium borate (e.g., Solubor®)
- Pesticide formulation
- Water from the intended spray source
- pH meter
- Spray equipment
- Target pest and host plants
- Control (pesticide solution without sodium borate)
- PPE appropriate for the pesticide being used

Procedure:

- Baseline pH Measurement: Measure and record the initial pH of the water source.
- Solution Preparation:

- Treatment Group: Prepare the pesticide solution according to the manufacturer's label, adding the desired concentration of sodium borate as a buffer. Measure and record the final pH of the solution.
- Control Group: Prepare the pesticide solution according to the manufacturer's label without adding sodium borate. Measure and record the final pH.
- Pesticide Application: Apply the treatment and control solutions to the target pests on their host plants under controlled conditions.
- Efficacy Assessment: At predetermined intervals, assess the efficacy of the pesticide in both the treatment and control groups. This may involve measuring pest mortality, feeding damage, or disease progression.
- Data Analysis: Compare the efficacy data from the treatment and control groups to determine if the addition of sodium borate as a pH buffer influenced the performance of the pesticide.



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Caption: Experimental workflow for evaluating sodium borate as a pH buffer.

Sodium Borate as a Cross-Linking Agent for Agricultural Hydrogels

Hydrogels are three-dimensional polymer networks that can absorb and retain large amounts of water. In agriculture, they can be used to improve soil water retention, control the release of fertilizers, and enhance seed germination.[\[13\]](#)[\[14\]](#)[\[15\]](#) Sodium borate can be used as a cross-linking agent to form hydrogels from natural polymers like starch and cellulose.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

Data Presentation: Properties of Sodium Borate Cross-Linked Hydrogels

Table 4: Swelling Capacity of Starch-Based Hydrogels with Varying Borax Concentrations

Starch:Acrylamide Ratio	Borax Concentration (wt%)	Maximum Swelling Ratio (%)
1:2	0	550
1:2	0.5	850
1:2	1.0	1200
1:2	1.5	900

Source: Adapted from scientific literature on hydrogel synthesis.[\[16\]](#)

Experimental Protocol

Objective: To synthesize a starch-based hydrogel using sodium borate as a cross-linking agent for potential agricultural applications.

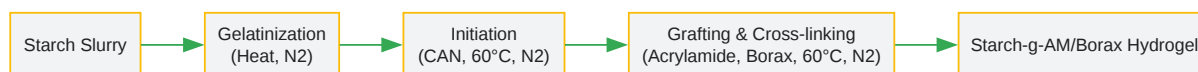
Materials:

- Corn starch
- Acrylamide (AM)
- Ceric ammonium nitrate (CAN) - initiator

- Sodium borate (Borax)
- Deionized water
- Nitrogen gas
- Reaction vessel with a stirrer and temperature control
- PPE: lab coat, gloves, safety glasses

Procedure:

- **Starch Gelatinization:** Dissolve a specific amount of starch in deionized water in the reaction vessel. Heat to 80°C with stirring for 30 minutes under a nitrogen atmosphere to achieve full gelatinization.[16]
- **Initiation:** Cool the solution to 60°C and add a freshly prepared CAN solution to initiate the formation of free radicals on the starch backbone. Continue stirring for 10 minutes under a nitrogen atmosphere.[16]
- **Grafting and Cross-linking:** Add a fresh acrylamide solution followed by a sodium borate solution to the reaction mixture. Allow the reaction to proceed for 2 hours at 60°C under a nitrogen atmosphere.[16]
- **Purification:** The resulting hydrogel can be purified by washing with deionized water to remove any unreacted monomers and initiator.
- **Characterization:** The prepared hydrogel can be characterized for its swelling behavior, water retention capacity, and biodegradability to assess its suitability for agricultural use.



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Caption: Synthesis pathway for a sodium borate cross-linked starch hydrogel.

Sodium Borate as an Active Ingredient in Pesticides

Sodium borate and boric acid have long been used as active ingredients in insecticides and, to a lesser extent, herbicides and fungicides.[\[20\]](#)[\[21\]](#)[\[22\]](#)

Insecticidal Action

As an insecticide, sodium borate acts as a stomach poison when ingested by insects, disrupting their metabolism.[\[20\]](#)[\[21\]](#) It can also be abrasive to the insect's exoskeleton, leading to dehydration.[\[21\]](#)[\[22\]](#) It is effective against a range of pests, including ants, cockroaches, and termites.[\[21\]](#)[\[23\]](#)[\[24\]](#)

Herbicidal Action

As a non-selective herbicide, sodium borate causes desiccation (drying out) of plants.[\[22\]](#) It is generally used for total vegetation control in non-crop areas.

Data Presentation: Efficacy of Sodium Borate Formulations

Table 5: Efficacy of a 10% Sodium Borate Solution against Formosan Subterranean Termites

Treatment	Wood Mass Loss (%) after 10 weeks
Untreated Control	37
Aqueous Sodium Borate (10%)	34-35
Sodium Borate in Ethylene Glycol	7-9

Source: Adapted from a study on remedial borate treatments.[\[23\]](#)

Experimental Protocol

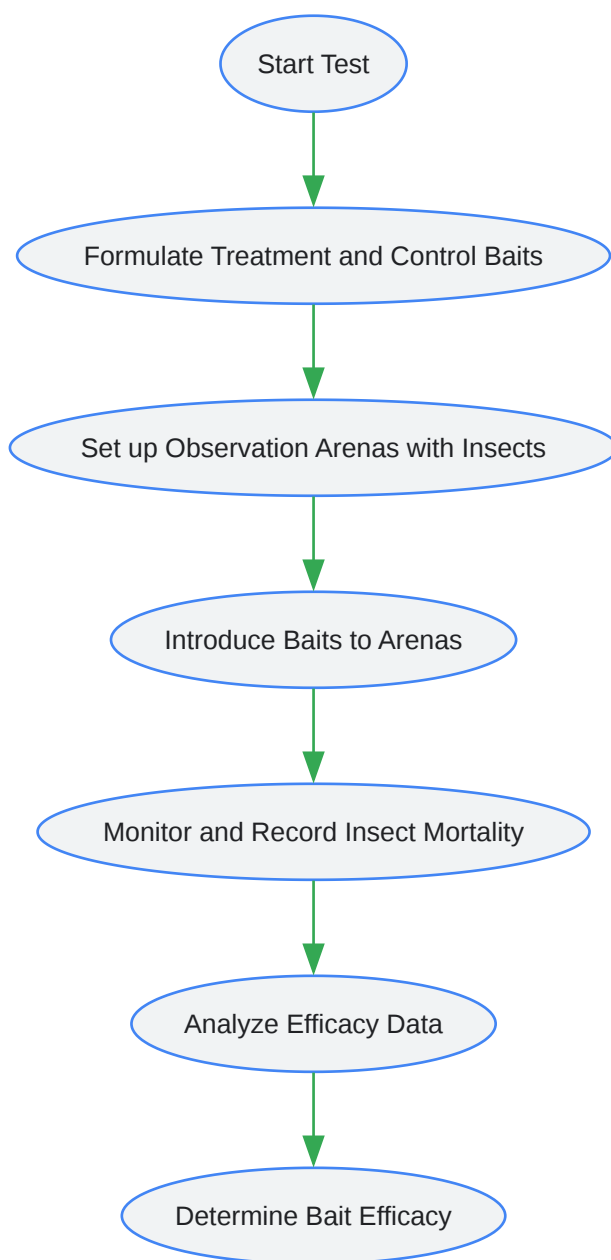
Objective: To evaluate the efficacy of a sodium borate-based bait for controlling a target insect pest.

Materials:

- Sodium borate
- Bait matrix (e.g., sugar solution for ants, protein-based for cockroaches)
- Target insect pest population in a controlled environment
- Control bait (without sodium borate)
- Observation arenas
- PPE: gloves, safety glasses

Procedure:

- **Bait Formulation:** Prepare the sodium borate bait by mixing the desired concentration of sodium borate into the bait matrix. Also, prepare a control bait without the active ingredient.
- **Experimental Setup:** Place a known number of the target insect pests into the observation arenas. Provide a food and water source.
- **Bait Placement:** Introduce the sodium borate bait and the control bait into separate, respective arenas.
- **Observation:** Monitor the arenas daily and record insect mortality in both the treatment and control groups. Also, observe feeding behavior on the baits.
- **Data Analysis:** Calculate the percentage mortality over time for both groups and compare the results to determine the efficacy of the sodium borate bait.



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Caption: Workflow for an insecticidal bait efficacy test.

Conclusion

Sodium borate is a multifaceted compound with significant applications in modern agriculture. Its use as a micronutrient is well-established, and its roles as a pH buffer, cross-linking agent, and active ingredient in pesticides offer further opportunities for enhancing agricultural productivity and sustainability. The protocols and data presented in this document provide a

foundation for researchers and scientists to explore and optimize the use of sodium borate in their specific agricultural chemical formulations. As with any agricultural chemical, proper handling, adherence to recommended application rates, and consideration of environmental impact are crucial for its safe and effective use.

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